

9-Bromo-7H-benzo[c]fluoren-7-one: Operational Disposal & Safety Guide

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Compound of Interest

Compound Name: 9-Bromo-7H-benzo[c]fluoren-7-one
Cat. No.: B8223298

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Executive Safety Summary

Compound Identity: **9-Bromo-7H-benzo[c]fluoren-7-one** CAS No: 1121545-04-7 (verify against specific lot; analogs include 1198396-46-1) Chemical Class: Halogenated Polycyclic Aromatic Hydrocarbon (H-PAH)

This guide addresses the specific disposal requirements for **9-Bromo-7H-benzo[c]fluoren-7-one**. As a brominated fluorenone derivative, this compound presents a dual hazard profile: the persistence and toxicity associated with PAHs, combined with the halogenated nature that complicates thermal destruction.

Critical Warning: Improper disposal (e.g., mixing with non-halogenated solvents or low-temperature incineration) can lead to the formation of brominated dioxins and furans, which are orders of magnitude more toxic than the parent compound.

Immediate Safety Profile (GHS Classification Analog)

- Signal Word:WARNING

- Hazard Statements: H315 (Skin Irritant), H319 (Eye Irritant), H335 (Respiratory Irritant), H410 (Very toxic to aquatic life with long-lasting effects).
- Required PPE: Nitrile gloves (double-gloved recommended for solutions), safety goggles, lab coat, and respiratory protection (N95 or fume hood) to prevent inhalation of dusts.

Waste Characterization & Regulatory Logic[1][2]

To ensure compliance with RCRA (Resource Conservation and Recovery Act) and local environmental standards, you must classify this waste correctly before it leaves your bench.

The "Why" Behind the Protocol

Most researchers default to "General Organic Waste." For this compound, that is insufficient.

- Halogen Content (Bromine): Standard organic waste is often used as fuel blending for cement kilns. Halogenated waste requires acid gas scrubbing during incineration to capture Hydrogen Bromide (HBr). If you mislabel this as non-halogenated, you risk corroding incinerator infrastructure and releasing toxic emissions.
- PAH Structure: The benzo[c]fluorene core is highly stable. Complete destruction requires temperatures exceeding 1200 K (approx. 927°C) with a residence time >2 seconds [1].

Waste Stream Assignment Table[3][4]

Waste State	Classification	RCRA/EPA Code Applicability	Container Labeling
Solid (Pure)	Toxic Solid, Organic, n.o.s.	Not P/U listed; Characterize as Toxic	"Solid Waste: Halogenated PAH - 9-Bromo-7H-benzo[c]fluoren-7-one"
Liquid (Solution)	Halogenated Solvent Waste	F002 (if dissolved in DCM/Chloroform) or D001 (Ignitable)	"Halogenated Organic Waste" (List all solvents + solute)
Contaminated Debris	Hazardous Solid Debris	D001/Toxic	"Chemically Contaminated Debris (Gloves/Towels)"

Step-by-Step Disposal Protocol

Workflow 1: Bench-Level Segregation

This protocol ensures the material is isolated immediately upon generation.

- Solid Waste (Excess Reagent/Product):
 - Do NOT sweep into general trash.
 - Collect solid powder in a dedicated, screw-top wide-mouth jar (HDPE or Glass).
 - Label explicitly as "High Hazard: Brominated PAH."
- Liquid Waste (Mother Liquors/Rinsates):
 - Segregate into the Halogenated Waste carboy.
 - Scientist's Note: Even if the solvent is non-halogenated (e.g., Ethyl Acetate), the presence of the brominated solute (>1%) often necessitates treating the entire mixture as halogenated to ensure proper incineration parameters.

- Glassware Decontamination:
 - Triple rinse glassware with a solvent capable of dissolving the PAH (Dichloromethane or Acetone).
 - Crucial: Collect all rinsates into the Halogenated Waste stream.
 - Prohibited: Do NOT use bleach (Sodium Hypochlorite). Oxidizing brominated aromatics can generate unpredictable, toxic byproducts.

Workflow 2: Spill Contingency Plan

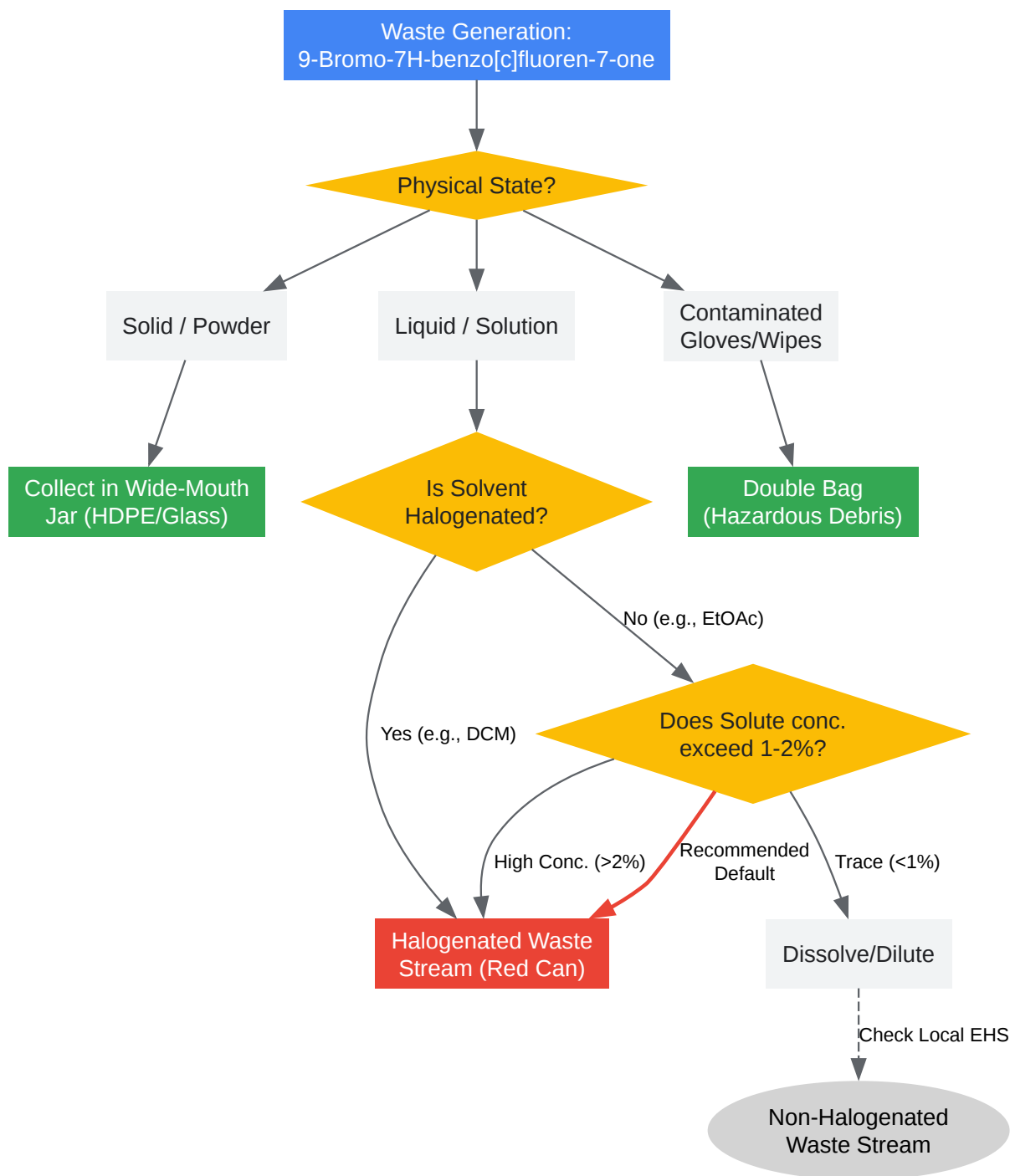
In the event of a powder spill outside the fume hood:

- Isolate: Evacuate immediate area; mark a 10ft radius.
- Protect: Don full PPE including N95/P100 respirator.
- Contain: Cover spill with damp paper towels (to prevent dust lofting) or use an oil-based sweeping compound.
- Clean: Scoop material into a hazardous waste bag. Wipe surface with acetone.
- Dispose: Label debris as "Hazardous Waste - Toxic Debris."

Visualized Workflows

Diagram 1: Waste Segregation Decision Logic

This decision tree guides the researcher through the correct disposal path based on the physical state of the waste.



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Caption: Decision logic for segregating brominated PAH waste. Note the "Recommended Default" to treat all solutions as halogenated to prevent incinerator corrosion.

Diagram 2: Decontamination & Destruction Cycle

Understanding the lifecycle of the chemical ensures you understand why the protocols exist.



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Caption: The lifecycle of halogenated waste. Proper segregation at the bench allows the incinerator to apply necessary gas scrubbing for Hydrogen Bromide (HBr).

Regulatory & Compliance Context

US EPA (RCRA) Considerations

While **9-Bromo-7H-benzo[c]fluoren-7-one** is not explicitly listed on the P-list (acutely toxic) or U-list (toxic), it falls under the "Characteristic" waste requirements if it exhibits toxicity (D004-D043) or if mixed with listed solvents.

- Best Practice: Manage as "Hazardous Waste - Toxicity Characteristic" due to the high likelihood of aquatic toxicity and persistence [2].
- Mixture Rule: Under RCRA, mixing a listed hazardous waste (e.g., spent Methylene Chloride, F002) with this solid makes the entire mixture a listed hazardous waste [3].

Global Harmonization

- EU Waste Code (EWC): 16 05 06* (laboratory chemicals, consisting of or containing hazardous substances, including mixtures of laboratory chemicals).
- Transport (DOT/IATA): Likely UN 3077 (Environmentally hazardous substance, solid, n.o.s.) or UN 2811 (Toxic solid, organic, n.o.s.) depending on specific toxicity data of the lot.

References

- National Research Council (US) Committee on Prudent Practices in the Laboratory. (2011). Prudent Practices in the Laboratory: Handling and Management of Chemical Hazards, Updated Version. National Academies Press.[1] [\[Link\]](#)
- U.S. Environmental Protection Agency. (2023). Defining Hazardous Waste: Listed, Characteristic and Mixed Radiological Wastes. EPA.gov.[2] [\[Link\]](#)
- U.S. Environmental Protection Agency. (2023). Criteria for the Definition of Solid Waste and Solid and Hazardous Waste Exclusions. 40 CFR Part 261. [\[Link\]](#)

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Sources

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